

Application Notes and Protocols for 4,6-Dimethoxypyrimidine-5-carboxylic Acid

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Compound of Interest

Compound Name: 4,6-Dimethoxypyrimidine-5-carboxylic acid

Cat. No.: B2647028

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Introduction

4,6-Dimethoxypyrimidine-5-carboxylic acid is a heterocyclic organic compound with applications in chemical synthesis and pharmaceutical research. Its structure, incorporating a pyrimidine ring, makes it a valuable building block for more complex molecules. Proper handling and storage of this compound are paramount to ensure the safety of laboratory personnel and to maintain its chemical integrity. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of this reagent.

Compound Identification and Properties

A thorough understanding of the compound's properties is the foundation of its safe handling.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1]
Molecular Weight	184.15 g/mol	[1]
IUPAC Name	4,6-dimethoxypyrimidine-5-carboxylic acid	[1]
Appearance	Typically a solid or crystalline powder (general for such compounds)	Inferred from handling precautions
Storage Temperature	Ambient	

Hazard Identification and Safety Precautions

4,6-Dimethoxypyrimidine-5-carboxylic acid is classified as hazardous. The following is a summary of its GHS classification, which dictates the necessary safety protocols.[\[1\]](#)

- GHS Pictogram:
 -  alt text (Warning)
- Signal Word: Warning[\[1\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Precautionary Statements: A selection of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against exposure. The selection of PPE is directly informed by the hazard statements associated with the compound.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.[4]	Protects against splashes and airborne particles, addressing the H319 "Causes serious eye irritation" hazard.
Skin Protection	Nitrile or neoprene gloves. A chemical-resistant lab coat or apron.[4]	Prevents skin contact, mitigating the H315 "Causes skin irritation" hazard.
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges if handling outside a fume hood or if dust is generated.	Addresses the H335 "May cause respiratory irritation" hazard by preventing inhalation of the powdered compound.
Foot Protection	Closed-toe shoes.[4]	Protects feet from potential spills.

Protocols for Safe Handling and Use

Adherence to standardized laboratory procedures is critical for minimizing risk. The acidic nature and irritant properties of this compound necessitate careful handling.

Engineering Controls

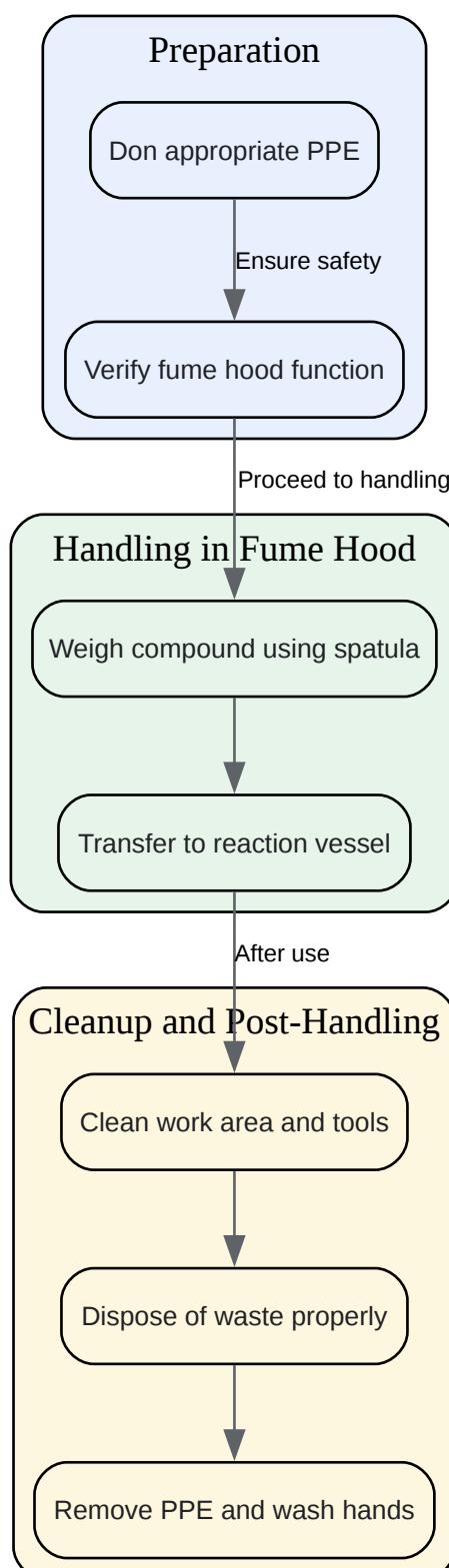
- Chemical Fume Hood: All weighing and handling of the solid compound should be performed in a certified chemical fume hood.^[5] This is the primary engineering control to minimize inhalation exposure, directly addressing the H335 hazard.
- Ventilation: Ensure the laboratory has adequate general ventilation.^[4]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible and within a 10-second travel distance from the workstation.^{[4][6]}

Weighing and Transfer Protocol

This protocol is designed to prevent the generation and inhalation of dust and to avoid skin and eye contact.

- Preparation: Don all required PPE as outlined in Section 3.
- Work Area: Designate a specific area within the chemical fume hood for handling the compound.
- Transfer: Use a spatula or scoop for transferring the solid. Avoid pouring the powder, as this can create airborne dust.
- Weighing: If weighing, do so within the fume hood. Use an anti-static weighing dish if the powder is prone to static dispersal.
- Cleanup: After transfer, carefully clean any residual powder from the spatula and work surface using a damp cloth or paper towel, ensuring not to generate dust. Dispose of cleaning materials as hazardous waste.
- Handwashing: Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.^[6]

Diagram of the Safe Weighing and Handling Workflow

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Caption: Workflow for safely weighing and handling **4,6-Dimethoxypyrimidine-5-carboxylic acid**.

Storage Protocol

Proper storage is crucial for maintaining the compound's stability and for preventing accidental exposure or incompatible reactions.

- Container: Keep the compound in its original, tightly sealed container.[6]
- Location: Store in a cool, dry, and well-ventilated area.[6]
- Segregation: Store away from incompatible materials such as strong bases and oxidizing agents to prevent potentially hazardous reactions.[7] As a carboxylic acid, it can react exothermically with bases.
- Labeling: Ensure the container is clearly labeled with the compound's name and associated hazards.

Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is essential.

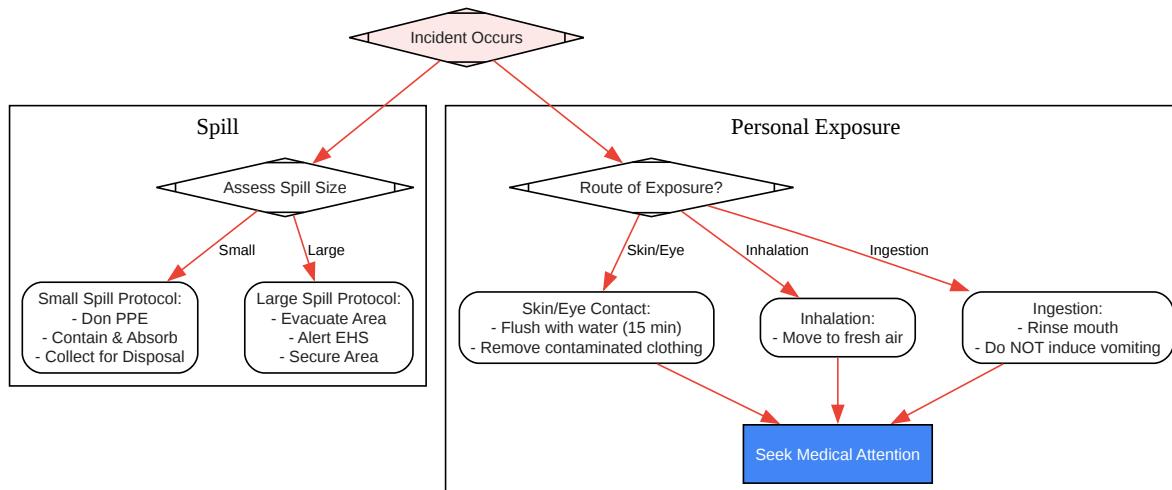
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[6]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response Protocol

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand, earth, or vermiculite.
 - Carefully sweep or scoop up the material and place it into a labeled, sealed container for hazardous waste disposal.[\[4\]](#)
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the area.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
 - Prevent entry into the affected area until cleared by emergency personnel.

Diagram of the Emergency Response Logic



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